

Essential Guide to the Safe Disposal of Boc-N-methyl-L-alanine

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Compound of Interest

Compound Name: *Boc-Ala(Me)-H117*

Cat. No.: *B15568598*

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For researchers, scientists, and professionals in drug development, the proper handling and disposal of chemical reagents like Boc-N-methyl-L-alanine is a critical component of laboratory safety and environmental responsibility. This guide provides a comprehensive, step-by-step protocol for the safe disposal of Boc-N-methyl-L-alanine, ensuring compliance with safety regulations and fostering a secure research environment. The following procedures are based on established safety data sheets for Boc-N-methyl-L-alanine and general laboratory chemical waste guidelines.

Immediate Safety and Handling Precautions

Before beginning any disposal procedures, it is imperative to handle Boc-N-methyl-L-alanine with the appropriate personal protective equipment (PPE). This compound is classified as hazardous, known to cause skin and serious eye irritation.

- **Eye/Face Protection:** Wear tightly fitting safety goggles or a face shield.
- **Skin Protection:** Use impervious, chemical-resistant gloves (e.g., nitrile rubber) and a lab coat.

- **Respiratory Protection:** If handling the compound as a powder and dust generation is likely, use a NIOSH-approved respirator with a particulate filter.
- **Hand Washing:** Always wash hands thoroughly with soap and water after handling the chemical.

Quantitative Data Summary

The following table summarizes the key quantitative data for Boc-N-methyl-L-alanine.

Property	Value
Molecular Formula	C ₉ H ₁₇ NO ₄
Molecular Weight	203.24 g/mol [1]
Melting Point	88-94 °C[2][3]
Appearance	White to off-white powder or crystals[2][4]
Optical Rotation	[α] _{20/D} -30±1°, c = 1% in ethanol
Purity	≥98%[3][4]

Experimental Protocol for Waste Collection and Disposal

The primary and recommended method for the disposal of Boc-N-methyl-L-alanine is through a licensed professional waste disposal service. Do not dispose of this chemical down the drain or in regular trash.

1. Waste Identification and Segregation:

- Identify the waste as "Hazardous Chemical Waste."
- Segregate Boc-N-methyl-L-alanine waste from other waste streams to prevent accidental mixing of incompatible materials.[5] Store acids and bases separately, and keep oxidizing agents away from reducing agents and organic compounds.[5]

2. Containerization:

- Place all waste Boc-N-methyl-L-alanine, whether in solid form or dissolved in a solvent, into a designated and compatible waste container.[6] Plastic containers are often preferred.[6]
- The container must be in good condition, with no leaks or cracks, and have a secure screw-on cap.[7]
- Do not overfill the container; leave at least one inch of headspace to allow for expansion.[5]
- Keep the waste container closed except when adding waste.[6][7]

3. Labeling:

- Clearly label the waste container with the words "Hazardous Waste." [5][7]
- The label must include the full chemical name: "Boc-N-methyl-L-alanine" or "(2S)-2-(((tert-butoxy)carbonyl)(methyl)amino)propanoic acid." Avoid using abbreviations or chemical formulas.[7]
- Indicate the approximate quantity of the waste material and list any solvents used.
- Specify the associated hazards (e.g., "Irritant," "Skin Irritant," "Eye Irritant").[5]
- Note the accumulation start date on the label.[8]

4. Storage:

- Store the sealed waste container in a designated, well-ventilated, and secure chemical waste storage area, often referred to as a Satellite Accumulation Area (SAA).[5][6]
- The storage area should be at or near the point of waste generation.[6]
- Ensure the storage area has secondary containment to capture any potential leaks.[7]

5. Arranging for Disposal:

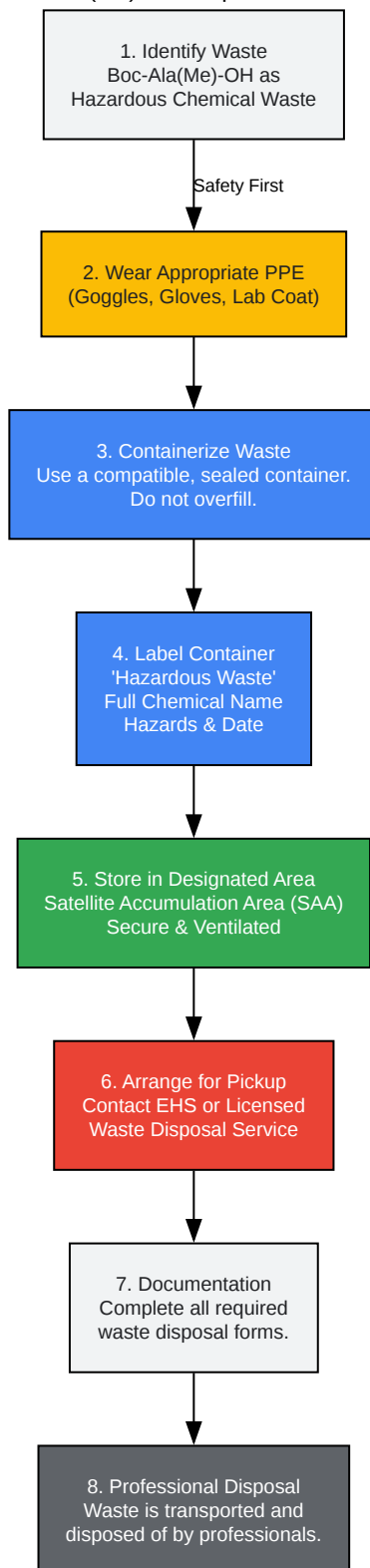
- Contact your institution's Environmental Health and Safety (EHS) department or a licensed chemical waste disposal contractor to arrange for pickup and proper disposal.[6]
- Follow all institutional and local regulations for waste pickup and documentation.

6. Spill Cleanup:

- In case of a spill, alert personnel in the area.
- Wearing appropriate PPE, sweep up the solid material and place it into the labeled hazardous waste container.
- For liquid spills, use an inert absorbent material to contain and collect the waste.
- Dispose of all contaminated cleanup materials (e.g., absorbent pads, gloves, wipes) in the same hazardous waste container.

Disposal Workflow Diagram

Boc-Ala(Me)-OH Disposal Workflow



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Caption: Boc-Ala(Me)-OH Disposal Workflow

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